

Physical and chemical properties of 2-Ethyl-3,5-dimethylpyrazine

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Compound of Interest

Compound Name: **2-Ethyl-3,5-dimethylpyrazine**

Cat. No.: **B018607**

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A Comprehensive Technical Guide to 2-Ethyl-3,5-dimethylpyrazine

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethyl-3,5-dimethylpyrazine is a heterocyclic aromatic organic compound belonging to the pyrazine family.[1][2] It is a notable pyrazine derivative characterized by a nitrogen-containing ring with ethyl and methyl substituents.[1][3] This compound is a key flavor and fragrance intermediate, highly regarded for its distinctive roasted, nutty, and earthy aroma profile with notes of coffee, cocoa, and caramel.[4][5] Naturally occurring in roasted foods like nuts, coffee beans, and cooked meat, it is formed through Maillard reactions between amino acids and reducing sugars during thermal processing.[1][3][4] Industrially, it is synthesized for use in flavor formulations to enhance the sensory experience of a wide variety of products, including beverages, baked goods, and confectionery items.[4][5]

Chemical and Physical Properties

2-Ethyl-3,5-dimethylpyrazine is typically a colorless to pale yellow liquid.[4][6] Its chemical and physical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ N ₂	[4][7]
Molecular Weight	136.19 g/mol	[4][7]
Appearance	Colorless to pale yellow liquid	[4][7]
Odor	Toasted nut, chocolaty, sweet woody, roasted cocoa	[7][8]
Boiling Point	180-182 °C at 760 mmHg	[7]
Melting Point	-21 °C	[9]
Density	0.950-0.980 g/cm ³	[7]
Refractive Index	1.496-1.506	[7]
Flash Point	66 °C	[10]
Solubility	Soluble in water, oils, and organic solvents like ethanol, chloroform, and dichloromethane.[7][11]	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Ethyl-3,5-dimethylpyrazine**. While raw spectra are not provided here, information on available spectroscopic data is indexed in various databases.

Spectroscopic Data Type	Availability	Source(s)
Mass Spectrum (Electron Ionization)	Data available in the NIST WebBook.	[12]
FTIR Spectrum	Spectrum available in the SpectraBase.	[13]
NMR Spectrum	6 NMR spectra are mentioned to be available in SpectraBase.	[13]

Synthesis and Experimental Protocols

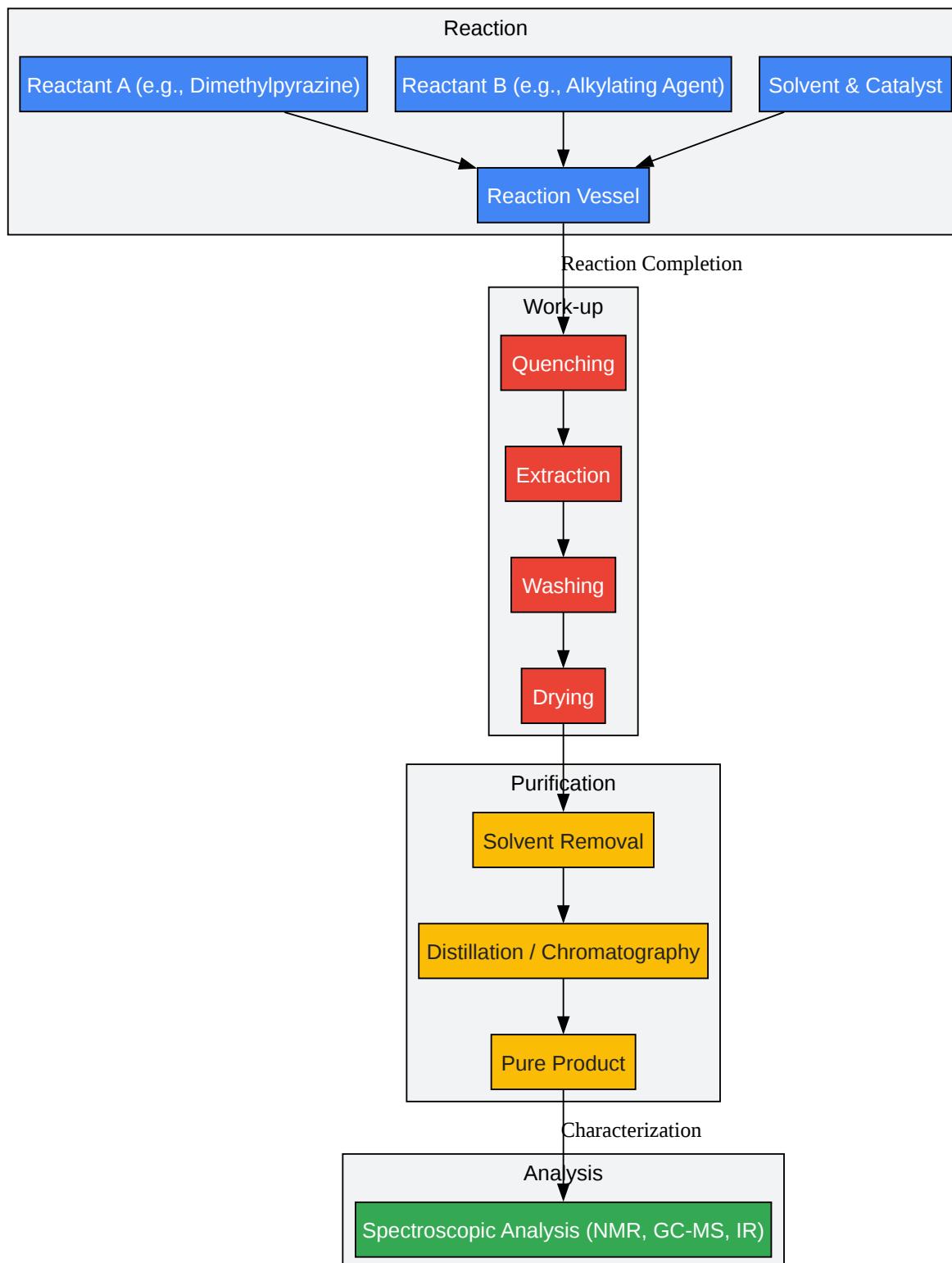
Several synthetic routes for **2-Ethyl-3,5-dimethylpyrazine** have been reported. A common method involves the alkylation of a pyrazine derivative. One generalized approach is the condensation of a dione with a diamine. For instance, a mixture of **2-ethyl-3,5-dimethylpyrazine** and its isomer can be obtained by the condensation of 2,3-pentanedione with propylenediamine.^[8] Another method involves the side-chain alkylation of trimethylpyrazine.^[8]

A patented method for the synthesis of the related 2-ethyl-3,6-dimethylpyrazine involves the reaction of 2,5-dimethylpyrazine with n-propionaldehyde in the presence of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$, concentrated sulfuric acid, and hydrogen peroxide.^[14]

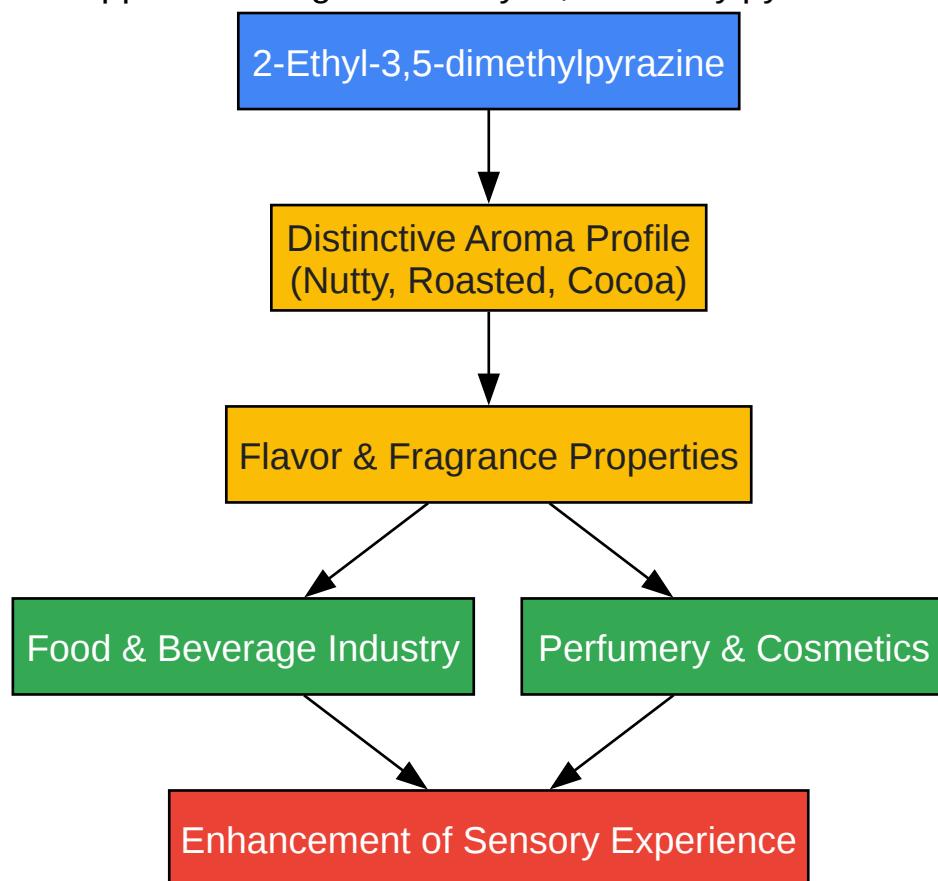
Generalized Experimental Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis and purification of an alkylpyrazine like **2-Ethyl-3,5-dimethylpyrazine**, based on common organic synthesis techniques.

Generalized Synthesis and Purification Workflow



Application Logic of 2-Ethyl-3,5-dimethylpyrazine

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